

Solubility of Phenanthrene-[U-13C] in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Phenanthrene-[U-13C]

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This technical guide provides a comprehensive overview of the solubility of **Phenanthrene-[U-13C]** in various organic solvents. While specific solubility data for the uniformly carbon-13 labeled phenanthrene is not extensively published, the solubility characteristics are expected to be nearly identical to that of unlabeled phenanthrene. The data presented herein is for unlabeled phenanthrene and serves as a robust proxy for the labeled compound.

Quantitative Solubility Data

The solubility of phenanthrene in a range of common organic solvents is summarized in the table below. This data has been compiled from various scientific sources and provides a comparative reference for solvent selection in experimental and developmental work.

Solvent	Molar Mass (g/mol)	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)
Acetone	58.08	25	Soluble	-
Benzene	78.11	25	Very Soluble	-
Carbon Disulfide	76.14	25	Soluble	-
Carbon Tetrachloride	153.82	25	41.67	2.71
Diethyl Ether	74.12	25	Soluble	-
Dimethylformamide (DMF)	73.09	25	~30	~4.10
Dimethyl Sulfoxide (DMSO)	78.13	25	~30	~3.84
Ethanol (95%)	46.07	15 (cold)	1.67	0.36
78 (boiling)	10.00	2.17		
Ethanol (absolute)	46.07	25	4.00	0.87
Glacial Acetic Acid	60.05	25	Soluble	-
Toluene	92.14	25	41.67	4.52

Note: "Soluble" and "Very Soluble" are qualitative descriptors from the literature where exact quantitative data was not provided. The solubility of phenanthrene generally increases with the temperature of the solvent.

Experimental Protocol for Solubility Determination

The following is a generalized "shake-flask" method, a widely accepted technique for determining the solubility of a solid compound in a solvent. This protocol can be readily adapted for **Phenanthrene-[U-13C]**.

Materials:

- **Phenanthrene-[U-13C]** (solid)
- Selected organic solvent(s) of high purity
- Analytical balance
- Glass vials or flasks with airtight screw caps
- Constant temperature shaker or water bath
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a Mass Spectrometer (MS) for concentration analysis
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of solid **Phenanthrene-[U-13C]** to a series of vials, each containing a known volume of the selected organic solvent. The amount of solid should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
- **Equilibration:** Tightly seal the vials and place them in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is achieved.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature to let the excess solid settle. To ensure complete removal of undissolved solid, centrifuge the samples at a high speed or filter the supernatant through a chemically inert filter (e.g., PTFE) that does not absorb the solute.
- **Sample Dilution and Analysis:** Carefully take a known aliquot of the clear, saturated supernatant and dilute it with a known volume of the same solvent to bring the concentration

within the linear range of the analytical instrument.

- Quantification: Analyze the diluted samples using a calibrated HPLC-UV or HPLC-MS method to determine the concentration of **Phenanthrene-[U-13C]**.
- Calculation: Calculate the solubility of **Phenanthrene-[U-13C]** in the solvent at the specified temperature, expressing the result in appropriate units (e.g., g/L, mol/L, or mg/mL).

Experimental Workflow for Solubility Determination

The logical flow of the experimental protocol for determining the solubility of **Phenanthrene-[U-13C]** is visualized in the following diagram.

Caption: Experimental workflow for determining the solubility of **Phenanthrene-[U-13C]**.

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